

Technical Guide: Safety, Handling, and Stability of Pyrazine-2-N-cyanoamidine

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Compound of Interest

Compound Name: Pyrazine-2-N-cyanoamidine

CAS No.: 1053656-81-7

Cat. No.: B1453349

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Executive Summary & Chemical Identity

Pyrazine-2-N-cyanoamidine (CAS: 1053656-81-7) is a specialized heterocyclic building block, primarily utilized in the synthesis of antiviral therapeutics (e.g., Favipiravir analogs) and complex agrochemicals.[1] Structurally, it consists of a pyrazine ring substituted at the 2-position with an N-cyanoamidine moiety.[1]

This functional group (

) imparts unique reactivity but also introduces specific stability and safety challenges, particularly regarding hydrolysis and potential cyanide release under extreme stress. This guide outlines the rigorous protocols required to maintain the integrity of this reagent and ensure operator safety.

Physicochemical Profile[2]

Property	Specification
Chemical Name	Pyrazine-2-N-cyanoamidine
Synonyms	N-cyano-2-pyrazinecarboxamidine; N-cyanopyrazine-2-carboximidamide
CAS Number	1053656-81-7
Molecular Formula	
Molecular Weight	147.14 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in water
pKa (Predicted)	~7.5 (Amidine moiety)
Melting Point	>150°C (Decomposition likely)

Hazard Identification & Toxicology

While specific toxicological data (LD50) for this intermediate is limited in public registries, its structural motifs dictate a "Treat as Toxic" approach.

Core Hazards (GHS Classification)

- Acute Toxicity (Oral/Inhalation): Category 4 (Harmful if swallowed or inhaled).
- Skin/Eye Irritation: Category 2/2A (Causes skin irritation and serious eye irritation).
- Specific Target Organ Toxicity: May cause respiratory irritation.

The "Cyanide" Risk Factor

The N-cyano group (

) is generally stable under neutral conditions. However, it is not thermodynamically inert.

- Acid Contact: Contact with strong mineral acids (HCl,

) can catalyze hydrolysis. While the primary degradation pathway yields the acylurea or amide, extreme conditions can theoretically liberate Hydrogen Cyanide (HCN) gas.

- Thermal Decomposition: Combustion will release

and HCN vapors.



*Critical Safety Rule: Never mix **Pyrazine-2-N-cyanoamidine** with strong acids outside of a controlled, well-ventilated reactor.*

Storage and Stability Protocol

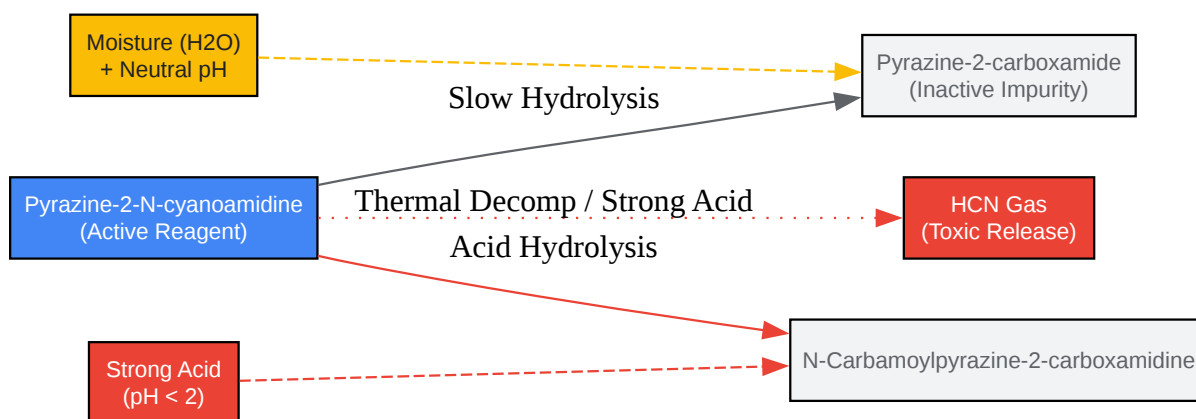
The amidine functionality is moisture-sensitive. Hydrolysis leads to the formation of Pyrazine-2-carboxamide, rendering the reagent useless for cyclization reactions.

Storage Lifecycle

- Temperature: Store at 2°C to 8°C (Refrigerated).
- Atmosphere: Hygroscopic. Store under Argon or Nitrogen atmosphere.
- Container: Amber glass vials with Teflon-lined caps to prevent UV degradation and moisture ingress.

Stability Logic Diagram

The following diagram illustrates the degradation pathways that necessitate strict storage controls.



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Figure 1: Degradation pathways of **Pyrazine-2-N-cyanoamidine**. Moisture leads to amide formation, while strong acids can trigger complex decomposition.

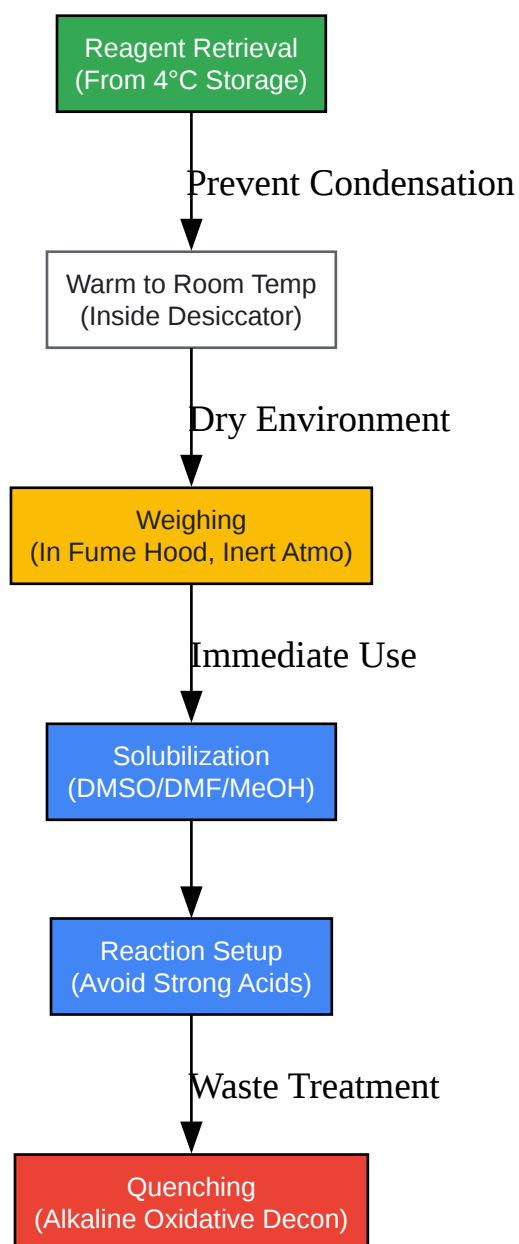
Operational Handling Workflow

To ensure data integrity and operator safety, the following workflow must be adopted for all synthesis operations involving >100 mg of substance.

Personal Protective Equipment (PPE)

- Respiratory: N95/P2 mask minimum; Full-face respirator with multi-gas cartridge (Organic Vapor/Acid Gas) recommended for scale-up (>10g).
- Dermal: Double nitrile gloves (0.11 mm minimum thickness).
- Engineering Controls: All weighing and transfer must occur inside a certified Chemical Fume Hood.[2]

Handling Process Flow



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Figure 2: Step-by-step operational workflow to minimize moisture exposure and exposure risks.

Experimental Best Practices

- **Equilibration:** Allow the vial to warm to room temperature inside a desiccator before opening. This prevents condensation of atmospheric water onto the cold solid, which accelerates hydrolysis.

- Solvent Choice: Dissolve in anhydrous DMSO or DMF. Avoid protic solvents (water, ethanol) if the solution is to be stored for >1 hour.
- Reaction Monitoring: Monitor purity via HPLC or TLC (Mobile Phase: DCM/MeOH 9:1). The appearance of a lower R_f spot usually indicates hydrolysis to the amide.

Waste Disposal & Decontamination

Disposal protocols must account for the "N-cyano" functionality, which some regulatory bodies classify alongside cyanides.

Spill Cleanup

Do NOT use acidic cleaning agents.

- Isolate: Evacuate the immediate area if dust is airborne.
- Neutralize: Cover the spill with a Basic Oxidizing Solution (10% Sodium Hypochlorite [Bleach] + dilute NaOH). This converts any potential cyanide species into cyanate (less toxic) and oxidizes the organic framework.
- Collect: Absorb with vermiculite or sand. Place in a sealed container labeled "Hazardous Waste - Toxic Organic".

Waste Stream Segregation

- Stream A (Preferred): High-BTU Organic Waste (Incineration). This ensures complete destruction of the N-CN bond.
- Stream B (Alternative): Aqueous Cyanide Waste (pH > 11). Only use if the material is in an aqueous stream.
- Prohibited: Do not mix with acidic waste streams (e.g., acid digestions, HPLC waste with TFA).

References

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Sources

- [1. Search Results - AK Scientific \[aksci.com\]](#)
- [2. Information on Cyanide Compounds – Stanford Environmental Health & Safety \[ehs.stanford.edu\]](#)
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